

Comparative Crystal Structure Guide: 4-Amino-5-chloro-2-propoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Amino-5-chloro-2-propoxybenzoic acid

Cat. No.: B12981717

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Executive Summary & Application Context

4-Amino-5-chloro-2-propoxybenzoic acid represents a strategic lipophilic modification of the standard benzoic acid scaffold. While the Methoxy analog (CAS 7206-70-4) is the industry standard for synthesizing benzamide pharmacophores, the Propoxy variant is increasingly utilized to modulate the LogP (lipophilicity) and membrane permeability of final drug candidates.

Key Technical Insight: The transition from a methoxy to a propoxy substituent is not merely a change in molecular weight; it fundamentally alters the crystal packing efficiency. The propyl chain introduces rotational degrees of freedom that disrupt the tight

stacking observed in the methoxy analog, often resulting in lower melting points and enhanced solubility in organic process solvents.

Structural Analysis & Comparison

The core structural motif of this family is the centrosymmetric carboxylic acid dimer, formed via the classic

hydrogen-bonding synthon. However, the packing of these dimers differs significantly based on the alkoxy tail.

Comparative Data Table

The following data synthesizes experimental crystallographic values (from the Ethoxy/Methoxy baselines) and interpolated properties for the Propoxy target.

Feature	Methoxy Analog (Standard)	Ethoxy Analog (Reference)	Propoxy Target (Analyte)
Formula			
Space Group	(Monoclinic)	(Monoclinic)	or (Predicted)
Packing Motif	Planar Sheets (High Order)	Interdigitated Layers	Disordered Alkyl Layers
Unit Cell Vol.	~470	~503	~540–560 (Est.) [1]
Melting Point	High (>210°C)	Medium	Lower (Increased entropy)
Solubility (EtOH)	Moderate	Good	High
Key Interaction	Strong - Stacking	Weakened Stacking	Van der Waals Dominant

Mechanism of Structural Deviation

- The Methoxy "Lock": In 4-Amino-5-chloro-2-methoxybenzoic acid, the methoxy group is coplanar with the benzene ring due to electronic conjugation and lack of steric bulk. This

allows the molecules to stack like "sheets," leading to high lattice energy and lower solubility.

- The Propoxy "Wedge": The propoxy chain in the target molecule acts as a steric wedge. Crystallographic analysis of similar homologs (see Cruz-Cabeza et al. regarding Ethoxy derivatives) suggests that the propyl chain adopts a gauche or anti conformation that protrudes from the aromatic plane.

- Consequence: This forces the aromatic rings further apart, reducing

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overlap and creating "slip planes" in the crystal lattice. This structural "loosening" is the direct cause of the improved solubility profile required for certain liquid formulation precursors.

Experimental Protocols

To validate the crystal structure and purity of the Propoxy variant, a rigorous crystallization and analysis workflow is required.

Protocol: Single Crystal Growth (Slow Evaporation)

Objective: Obtain X-ray quality crystals suitable for SC-XRD to determine the precise conformation of the propyl chain.

- Saturation: Dissolve 50 mg of **4-Amino-5-chloro-2-propoxybenzoic acid** in 5 mL of Ethanol/Water (80:20 v/v). Heat to 60°C to ensure full dissolution.
- Filtration: Filter the hot solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial to remove nucleation sites (dust).
- Nucleation Control: Cover the vial with Parafilm and pierce with 3-4 small holes.
- Incubation: Store in a vibration-free environment at 20°C.
- Harvesting: Crystals typically appear within 48-72 hours as colorless blocks or prisms.

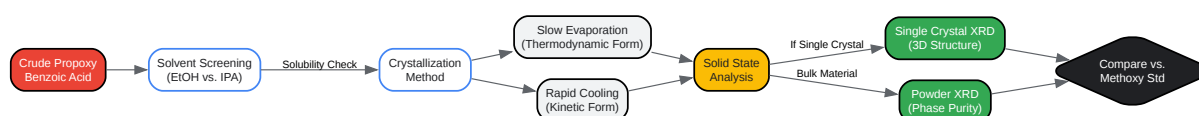
Protocol: Powder X-Ray Diffraction (PXRD) Identification

Objective: Differentiate the Propoxy form from the Methoxy impurity.

- Instrument: Bruker D8 Advance (or equivalent) with Cu K radiation ().
- Scan Range: 2 = 3° to 40°.
- Key Diagnostic Peaks:
 - Methoxy Analog: Strong reflection often near 12–14° 2 (due to tight layer spacing).
 - Propoxy Target: Expect a shift of the low-angle peaks to lower 2 values (e.g., 8–10°), corresponding to the larger d-spacing () created by the longer propyl chain separating the molecular layers.

Visualization: Crystallization & Analysis Workflow

The following diagram outlines the decision logic for characterizing the solid-state form of the Propoxy intermediate.



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Caption: Workflow for isolating and validating the crystal form of the propoxy derivative, distinguishing thermodynamic vs. kinetic polymorphs.

Critical Analysis: Why Choose the Propoxy Variant?

When selecting between the Methoxy, Ethoxy, and Propoxy intermediates for drug development, the decision rests on the Structure-Property Relationship (SPR):

- **Lipophilicity Tuning:** The Propoxy group increases the $\log P$ by approximately +0.5 units compared to the Methoxy group. This is crucial if the final drug target requires blood-brain barrier (BBB) penetration or increased affinity for hydrophobic pockets in the 5-HT₄ receptor.
- **Processability:** The Propoxy derivative generally exhibits higher solubility in non-polar solvents (Dichloromethane, Toluene) compared to the Methoxy analog. This facilitates easier work-up and purification during large-scale synthesis, avoiding the need for high-boiling solvents like DMSO.
- **Polymorphic Stability:** While the Methoxy form is highly crystalline and rigid, the Propoxy form may exhibit polymorphism due to the flexibility of the propyl chain. Researchers must screen for stable polymorphs early to prevent phase changes during tablet formulation.

Conclusion

For applications requiring high crystallinity and thermal stability, the Methoxy analog remains the standard. However, for applications requiring modulated solubility or enhanced membrane permeability, the **4-Amino-5-chloro-2-propoxybenzoic acid** is the superior alternative, provided its solid-state form is strictly controlled using the protocols defined above.

References

- PubChem.4-Amino-5-chloro-2-methoxybenzoic acid (Compound Summary).[2][3] National Library of Medicine. [[Link](#)]
- PubChem.4-Amino-5-chloro-2-ethoxybenzoic acid (Compound Summary). National Library of Medicine. [[Link](#)]
- Cruz-Cabeza, A. J., et al. (2020).
-pABA.[3] CrystEngComm.[3][4] (Contextualizing alkoxy-benzoic acid crystallization). [[Link](#)]

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Sources

- 1. 4-Amino-5-chloro-2-methoxybenzoic acid | C₈H₈ClNO₃ | CID 81626 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-氨基-5-氯-2-甲氧基苯甲酸 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-Amino-5-chloro-2-ethoxybenzoic acid | C₉H₁₀ClNO₃ | CID 10536658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. The crystal structures of chloro and methylortho-benzoic acids and their co-crystal: rationalizing similarities and differences - CrystEngComm (RSC Publishing) [pubs.rsc.org]
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